

Preparation of S65487 Sulfate Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: S65487 sulfate

Cat. No.: B8201670

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Introduction

S65487 sulfate is a potent and selective second-generation inhibitor of B-cell lymphoma 2 (BCL-2), a key regulator of the intrinsic apoptotic pathway.[1][2][3] As a proagent of S55746, it demonstrates high affinity for the BH3-binding groove of BCL-2, thereby disrupting the sequestration of pro-apoptotic proteins like BIM, BAK, and BAX.[4][5] This action liberates these proteins, leading to mitochondrial outer membrane permeabilization, cytochrome c release, and subsequent caspase activation, culminating in apoptosis. **S65487 sulfate** is effective against wild-type BCL-2 and clinically relevant mutations such as G101V and D103Y, while exhibiting poor affinity for other BCL-2 family members like MCL-1, BFL-1, and BCL-XL. These characteristics make it a valuable tool in cancer research, particularly for hematological malignancies.

This document provides detailed protocols for the preparation, storage, and handling of **S65487 sulfate** stock solutions for both in vitro and in vivo applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **S65487 sulfate** is provided in the table below.

Property	Value
Synonyms	VOB560 sulfate
CAS Number	2416937-01-2
Molecular Formula	C ₄₁ H ₄₃ ClN ₆ O ₈ S
Molecular Weight	815.33 g/mol
Appearance	Crystalline solid
Storage (Powder)	4°C, away from moisture

Solubility Data

The solubility of **S65487 sulfate** in common laboratory solvents is crucial for the preparation of stock solutions. It is important to note that for optimal solubility, especially at high concentrations, techniques such as ultrasonication and warming may be necessary. The use of freshly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	135	165.58	Ultrasonic treatment is required.
Water	1.25	1.53	Requires sonication and warming to 60°C.

Experimental Protocols

Preparation of S65487 Sulfate Stock Solution for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution in DMSO, which is the recommended solvent for in vitro experiments.

Materials:

- **S65487 sulfate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing: Accurately weigh the desired amount of **S65487 sulfate** powder.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO to your weighed **S65487 sulfate**).
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in an ultrasonic water bath. Sonicate for 10-15 minutes, or until the solution is clear.
 - Gentle warming to 37°C can also aid in dissolution.
- Sterilization (Optional): If required for your specific application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.

- Store the aliquots in tightly sealed tubes.
- For long-term storage (up to 6 months), store at -80°C.
- For short-term storage (up to 1 month), store at -20°C.

Note: Always visually inspect the solution for any precipitation before use, especially after thawing. If precipitation is observed, warm the solution to 37°C and sonicate briefly to redissolve.

Preparation of S65487 Sulfate Formulation for In Vivo Use

For animal studies, a biocompatible solvent system is required. The following protocol provides a multi-component vehicle suitable for intravenous administration.

Materials:

- **S65487 sulfate**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Procedure:

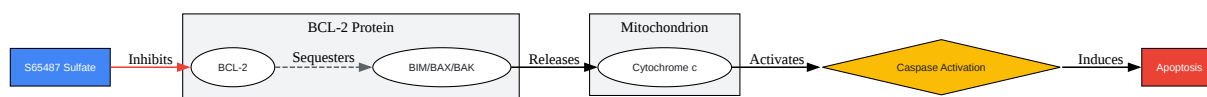
This protocol is for preparing a final solution with a concentration of ≥ 6.75 mg/mL.

- **Prepare a High-Concentration DMSO Stock:** First, prepare a concentrated stock solution of **S65487 sulfate** in DMSO (e.g., 67.5 mg/mL).

- Solvent Admixture (Order is Critical): The following steps should be performed sequentially to ensure proper mixing and solubility. The example below is for preparing 1 mL of the final formulation.
 - Add 100 μ L of the 67.5 mg/mL DMSO stock solution to a sterile tube.
 - Add 400 μ L of PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
 - Add 450 μ L of saline to bring the final volume to 1 mL. Mix thoroughly.
- Final Concentration: This procedure yields a clear solution with a **S65487 sulfate** concentration of ≥ 6.75 mg/mL (≥ 8.28 mM).
- Administration: The final formulation should be administered as per the experimental design, typically via intravenous injection.

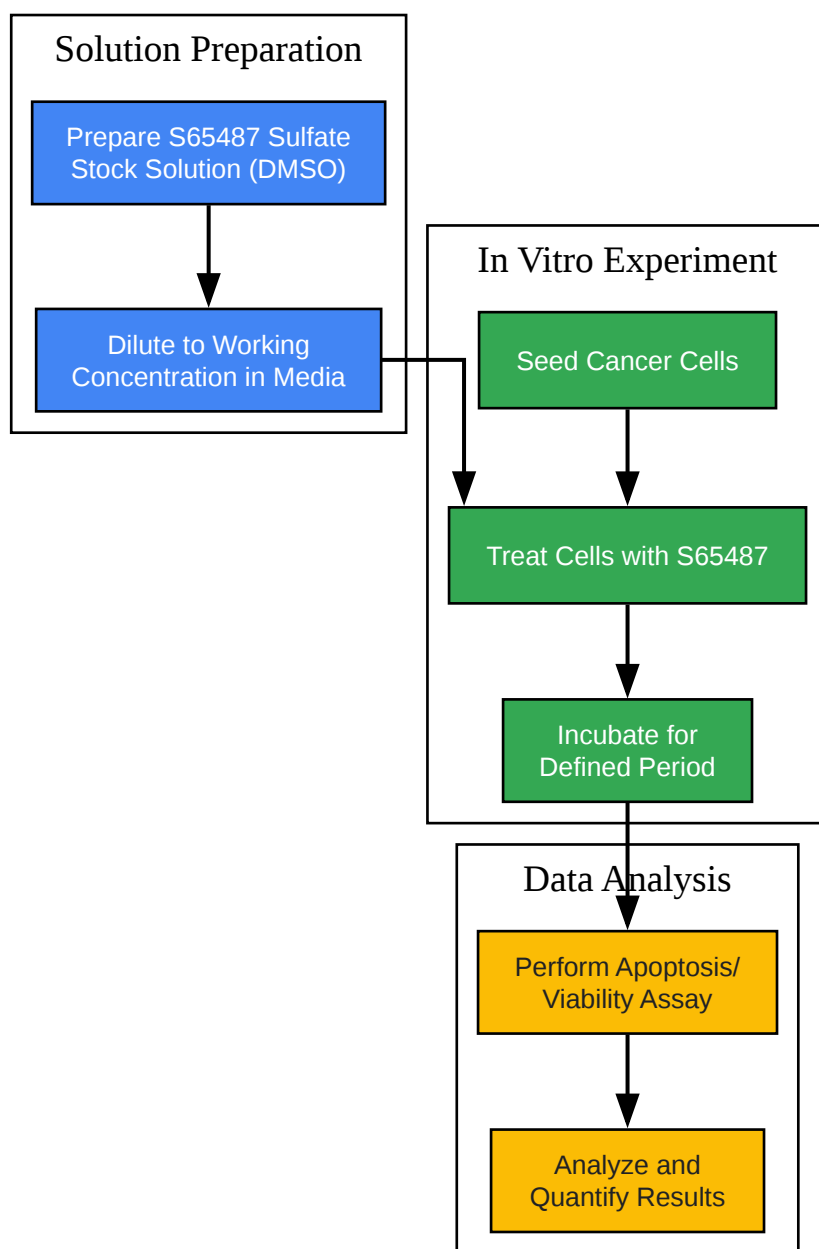
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of **S65487 sulfate** and a typical experimental workflow for its use.



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Caption: Mechanism of action of **S65487 sulfate** in inducing apoptosis.



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Caption: A typical workflow for an in vitro cell-based assay using **S65487 sulfate**.

Safety Precautions

Standard laboratory safety practices should be followed when handling **S65487 sulfate** and its solutions. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Avoid inhalation of the powder and contact with skin and

eyes. In case of accidental contact, wash the affected area thoroughly with water. For detailed safety information, refer to the Safety Data Sheet (SDS).

Disclaimer: This document is intended for research use only and is not a substitute for a comprehensive understanding of the compound's properties and safe handling procedures. Researchers should consult the relevant literature and safety data sheets before use.

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